

# Strontium Nitride: A Comprehensive Technical Overview

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Compound of Interest		
Compound Name:	Strontium nitride	
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## **Abstract**

This technical document provides a detailed examination of the chemical properties of **strontium nitride**, focusing on its chemical formula and molar mass. **Strontium nitride** (Sr<sub>3</sub>N<sub>2</sub>) is an inorganic compound that is gaining interest in materials science. This paper will detail the fundamental calculations of its molar mass and present its molecular composition. Furthermore, a generalized experimental protocol for its synthesis is provided for research and development purposes. All quantitative data are summarized in tabular format for clarity, and the compound's elemental structure is visualized using a DOT graph.

## Introduction

**Strontium nitride** is an inorganic compound composed of strontium and nitrogen.[1] It typically presents as a yellowish or gray solid.[1] The compound is formed from the strontium cation (Sr<sup>2+</sup>) and the nitride anion (N<sup>3-</sup>) in a 3:2 ratio, resulting in an ionic bond.[1][2] While stable under standard conditions, it reacts with water to produce strontium hydroxide and ammonia.[1] [3] **Strontium nitride** holds potential for applications in the manufacturing of strontium-containing materials and as a precursor for other strontium compounds.[1]

## **Chemical Formula**

The chemical formula for **strontium nitride** is determined by the ionic charges of its constituent elements. Strontium, an alkaline earth metal in Group 2 of the periodic table, readily forms a cation with a +2 charge ( $Sr^{2+}$ ). Nitrogen, in Group 15, typically forms a nitride anion with a -3



charge ( $N^{3-}$ ).[2] To achieve a neutrally charged compound, three strontium ions are required to balance the charge of two nitride ions [(3 x +2) + (2 x -3) = 0].

Therefore, the empirical chemical formula for **strontium nitride** is:

Sr<sub>3</sub>N<sub>2</sub>[1][2][4]

## **Molar Mass**

The molar mass of a compound is the sum of the atomic masses of its constituent atoms.[5] The calculation for the molar mass of **strontium nitride** (Sr<sub>3</sub>N<sub>2</sub>) is detailed below.

## **Atomic Mass of Constituent Elements**

The first step is to identify the standard atomic weights of strontium (Sr) and nitrogen (N).

• Strontium (Sr): 87.62 g/mol

Nitrogen (N): 14.0067 g/mol

## **Molar Mass Calculation**

The molar mass of Sr<sub>3</sub>N<sub>2</sub> is calculated by multiplying the atomic mass of each element by the number of atoms of that element in the formula and summing the results.[6]

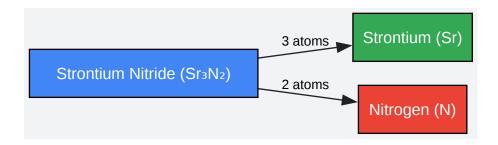
Element	Symbol	Atomic Mass ( g/mol )	Number of Atoms	Total Mass ( g/mol )
Strontium	Sr	87.62	3	262.86
Nitrogen	N	14.0067	2	28.0134
Total	Sr <sub>3</sub> N <sub>2</sub>	290.8734		

The molar mass of **strontium nitride** is approximately 290.87 g/mol .[4][5][7]

## **Elemental Composition of Strontium Nitride**



The logical relationship of the elements within **strontium nitride** can be visualized as a composition diagram.



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Caption: Elemental composition of a **Strontium Nitride** molecule.

# Experimental Protocols: Synthesis of Strontium Nitride

Objective: To synthesize **strontium nitride** powder through the direct reaction of strontium metal with nitrogen gas.

#### Materials:

- Strontium metal (ingots or turnings)
- High-purity nitrogen gas (N<sub>2</sub>)
- Tube furnace with temperature control
- Alumina or other inert crucible
- Schlenk line or glovebox for inert atmosphere handling

### Methodology:

 Preparation: The strontium metal is first cleaned of any oxide layer. This is typically done by mechanically scraping the surface in an inert atmosphere (e.g., inside a glovebox filled with argon).



- Loading: The cleaned strontium metal is placed into an inert crucible (e.g., alumina). The crucible is then placed inside the quartz tube of a tube furnace.
- Purging: The tube furnace is sealed and purged with an inert gas, such as argon, to remove any residual air and moisture. This is a critical step as strontium is highly reactive with oxygen and water at elevated temperatures.
- Reaction: A flow of high-purity nitrogen gas is introduced into the tube. The furnace temperature is gradually raised to between 600°C and 800°C. The strontium metal reacts directly with the nitrogen gas according to the following equation: 3Sr (s) + N₂ (g) → Sr₃N₂ (s)
- Cooling: After the reaction is complete (typically indicated by the complete consumption of the metal), the furnace is allowed to cool to room temperature under a continuous flow of nitrogen or argon gas.
- Handling and Storage: Once cooled, the resulting **strontium nitride** powder is handled exclusively under an inert atmosphere to prevent reaction with air and moisture.[1][3] It should be stored in a sealed container within a desiccator or glovebox.

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